

# In Vitro Susceptibility of Cestodes to Resorantel: A Technical Guide

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## Compound of Interest

Compound Name: *Resorantel*

Cat. No.: *B1216813*

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Audience: Researchers, scientists, and drug development professionals.

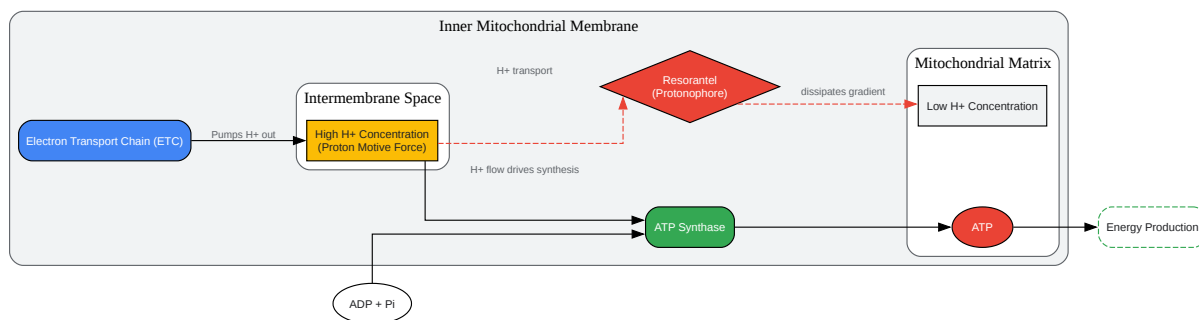
Disclaimer: This document provides a technical overview of the salicylanilide anthelmintic, **Resorantel**, in the context of its activity against cestodes. It is important to note that while **Resorantel** is known for its in vivo efficacy, specific quantitative data from in-vitro susceptibility studies on cestodes are not readily available in publicly accessible scientific literature. The experimental protocols and data presented herein are based on generalized methods for testing salicylanilides and related compounds against helminths and should be considered as representative examples.

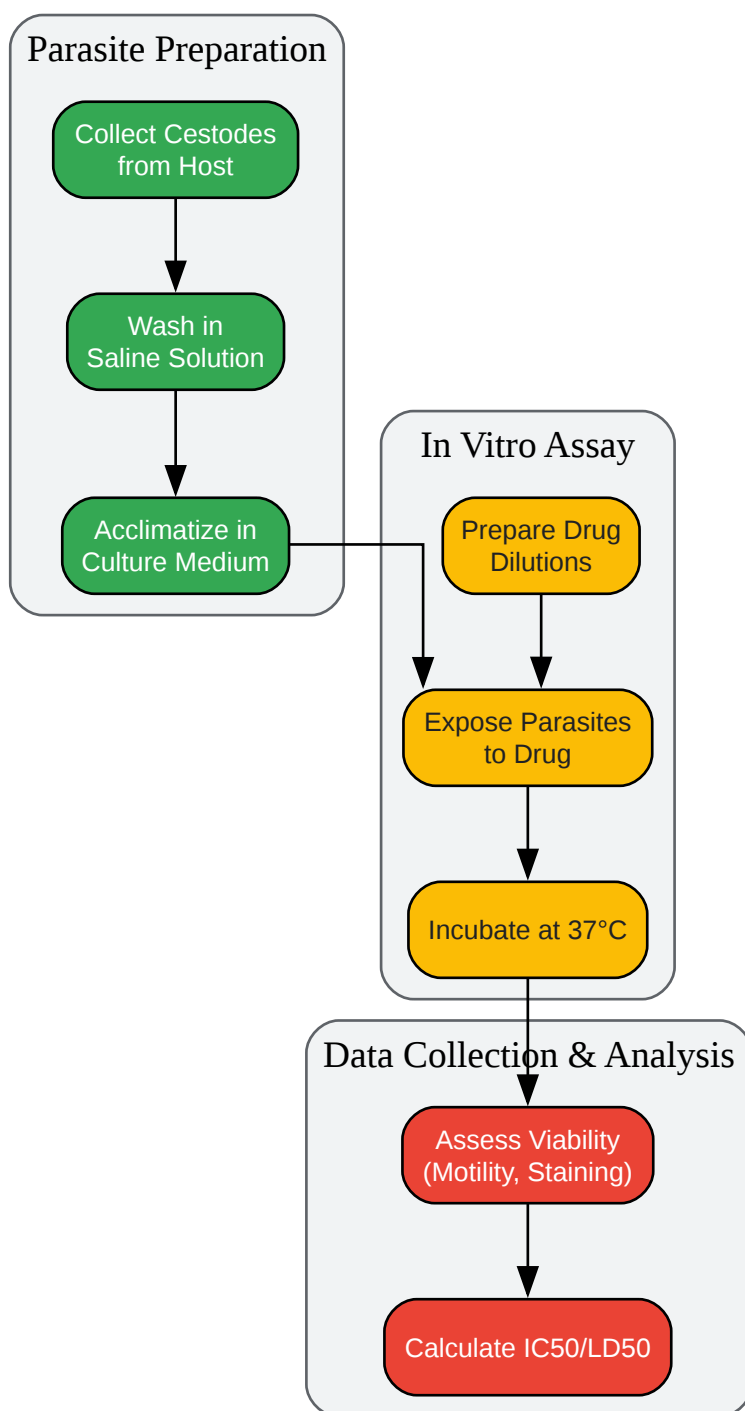
## Introduction to Resorantel

**Resorantel** is a halogenated salicylanilide, a class of anthelmintic compounds known for their efficacy against various parasitic helminths.[1][2] It is primarily used in veterinary medicine to treat infections caused by flukes and tapeworms in livestock.[1] Like other salicylanilides, the primary mechanism of action of **Resorantel** is believed to be the uncoupling of oxidative phosphorylation in the mitochondria of the parasite.[1][3] This disruption of the parasite's energy metabolism leads to paralysis and death.[3] While in vivo studies have demonstrated its effectiveness against cestodes such as *Moniezia* spp., detailed in vitro susceptibility data, which is crucial for understanding its intrinsic activity and for drug development purposes, is scarce.[1]

## Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary mode of action for salicylanilides, including **Resorantel**, is the disruption of the proton gradient across the inner mitochondrial membrane of the parasite. This process, known as uncoupling of oxidative phosphorylation, inhibits the synthesis of ATP, the main energy currency of the cell.





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## References

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